

Hypothetical Application of Br-2PACz in Fluorescence Microscopy

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Compound of Interest

Compound Name: Br-2PACz
CAS No.: 2762888-11-7
Cat. No.: B15995548

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Disclaimer: The following application notes and protocols are a hypothetical exploration of how a molecule with the characteristics of **Br-2PACz** could be utilized in fluorescence microscopy. Based on current scientific literature, **Br-2PACz** ((2-(3,6-Dibromo-9H-carbazol-9-yl)ethyl)phosphonic acid) is primarily documented as a self-assembled monolayer material for enhancing hole transport in organic solar cells and perovskite devices.[1][2][3] There is no established body of research demonstrating its use as a fluorescent probe in biological imaging. The carbazole group, a core component of **Br-2PACz**, is known for its fluorescent properties and is used in various fluorescent probes.[4][5][6][7][8][9][10][11][12][13][14] Similarly, phosphonic acid moieties have been incorporated into fluorescent dyes to improve properties like water solubility and cell permeability.[15][16] This document speculatively builds upon these principles to fulfill the prompt's requirements.

Application Notes: Br-2PACz as a Hypothetical Probe for Cellular Stress Response

For the purpose of this hypothetical application, we will posit that **Br-2PACz** can act as a fluorescent probe that selectively accumulates in cells undergoing endoplasmic reticulum (ER)

stress. We will assume its fluorescence is enhanced upon binding to aggregated proteins within the ER lumen.

Principle of Action (Hypothetical): The carbazole moiety of **Br-2PACz** exhibits environmentally sensitive fluorescence. In the aqueous cytosolic environment, the probe has a low quantum yield. The phosphonic acid group facilitates targeted accumulation within the ER. During ER stress, the accumulation of unfolded proteins creates a more hydrophobic environment, leading to a significant enhancement of **Br-2PACz** fluorescence upon binding. This "turn-on" fluorescence allows for the specific visualization of ER stress in live cells.

Key Features:

- **Selective Localization:** The ethylphosphonic acid group is hypothesized to interact with specific transporters on the endoplasmic reticulum, leading to its accumulation in this organelle.
- **"Turn-On" Fluorescence:** **Br-2PACz** is theorized to be fluorogenic, exhibiting a significant increase in fluorescence intensity upon binding to misfolded protein aggregates characteristic of ER stress.
- **Live-Cell Compatibility:** The probe is assumed to be cell-permeable and non-toxic at the recommended working concentrations, making it suitable for real-time imaging of dynamic cellular processes.

Quantitative Data Summary

The following tables summarize the hypothetical photophysical properties and recommended experimental parameters for using **Br-2PACz** as an ER stress probe.

Parameter	Hypothetical Value
Excitation Maximum (λ_{ex})	345 nm
Emission Maximum (λ_{em})	450 nm (in stressed cells)
Quantum Yield (in buffer)	~0.05
Quantum Yield (bound)	~0.60
Molar Extinction Coefficient	25,000 M ⁻¹ cm ⁻¹ at 345 nm
Recommended Concentration	1-10 μ M
Optimal Incubation Time	30-60 minutes

Table 1: Hypothetical Photophysical and Experimental Properties of **Br-2PACz** Probe

Cell Line	Inducer of ER Stress	Br-2PACz Conc. (μ M)	Incubation Time (min)	Fold Increase in Fluorescence
HeLa	Tunicamycin (1 μ g/mL)	5	45	12.5 $\pm$ 1.8
SH-SY5Y	Thapsigargin (1 μ M)	2.5	60	15.2 $\pm$ 2.1
HEK293	DTT (2 mM)	5	30	10.8 $\pm$ 1.5

Table 2: Hypothetical Performance of **Br-2PACz** in Various Cell Lines

Experimental Protocols

Protocol 1: Live-Cell Imaging of ER Stress

This protocol describes the use of **Br-2PACz** to visualize the induction of ER stress in cultured mammalian cells.

Materials:

- **Br-2PACz** stock solution (10 mM in DMSO)
- Mammalian cell line of choice (e.g., HeLa, SH-SY5Y)
- Complete cell culture medium
- Live-cell imaging buffer (e.g., HBSS)
- ER stress inducer (e.g., Tunicamycin, Thapsigargin)
- Fluorescence microscope with DAPI filter set (or similar UV excitation/blue emission filters)

Procedure:

- **Cell Seeding:** Seed cells on glass-bottom dishes or chamber slides at a density that will result in 50-70% confluency on the day of the experiment.
- **Induction of ER Stress:** Treat cells with an appropriate ER stress inducer in complete culture medium for the desired time (e.g., 4-6 hours with 1 µg/mL Tunicamycin). Include a vehicle-treated control group.
- **Probe Preparation:** Prepare a working solution of **Br-2PACz** in pre-warmed complete culture medium or imaging buffer to a final concentration of 1-10 µM.
- **Cell Staining:** Remove the medium from the cells and wash once with pre-warmed imaging buffer. Add the **Br-2PACz** working solution to the cells and incubate at 37°C for 30-60 minutes.
- **Washing:** Remove the staining solution and wash the cells two times with pre-warmed imaging buffer.
- **Imaging:** Add fresh imaging buffer to the cells. Visualize the cells using a fluorescence microscope with an appropriate filter set (e.g., excitation at ~350 nm and emission at ~450 nm).
- **Image Analysis:** Capture images from both control and treated cells using identical acquisition settings. Quantify the fluorescence intensity per cell to determine the fold increase upon stress induction.

Protocol 2: Pull-Down Assay to Identify Br-2PACz Interacting Proteins

This hypothetical protocol aims to identify proteins that bind to **Br-2PACz** during ER stress, using an affinity-based pull-down approach. This would require a derivatized version of **Br-2PACz** containing a reactive group for immobilization (e.g., an amine or carboxyl group), which we will call "**Br-2PACz-linker**".

Materials:

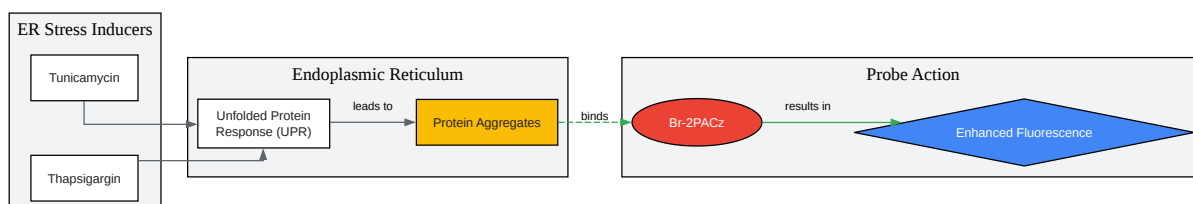
- **Br-2PACz-linker**
- Affinity beads with a corresponding reactive group (e.g., NHS-activated agarose)
- Cells cultured with and without an ER stress inducer
- Cell lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., SDS-PAGE sample buffer)
- SDS-PAGE gels and Western blotting reagents or Mass Spectrometry facility

Procedure:

- **Bead Conjugation:** Conjugate **Br-2PACz-linker** to the affinity beads according to the manufacturer's protocol. Prepare unconjugated beads as a negative control.
- **Cell Lysis:** Induce ER stress in a large culture of cells. Harvest and lyse both control and stressed cells using ice-cold lysis buffer.
- **Lysate Preparation:** Centrifuge the lysates at high speed (e.g., 14,000 x g) for 15 minutes at 4°C to pellet cell debris. Collect the supernatant.
- **Protein Binding:** Incubate the cleared lysates with the **Br-2PACz**-conjugated beads (and control beads) for 2-4 hours at 4°C with gentle rotation.

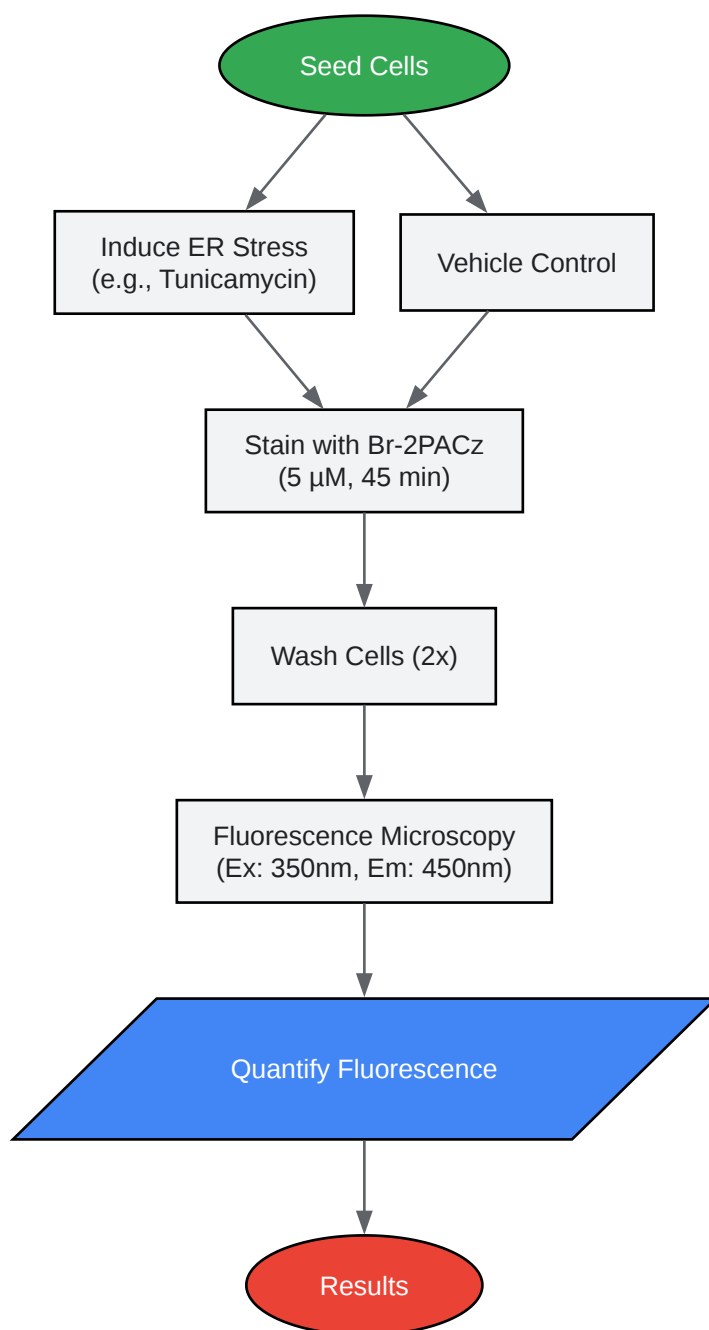
- **Washing:** Pellet the beads by centrifugation and discard the supernatant. Wash the beads extensively (3-5 times) with cold wash buffer to remove non-specifically bound proteins.
- **Elution:** Elute the bound proteins by resuspending the beads in elution buffer and boiling for 5-10 minutes.
- **Analysis:** Separate the eluted proteins by SDS-PAGE. The interacting partners can be identified by mass spectrometry or by Western blotting if specific candidates are suspected.

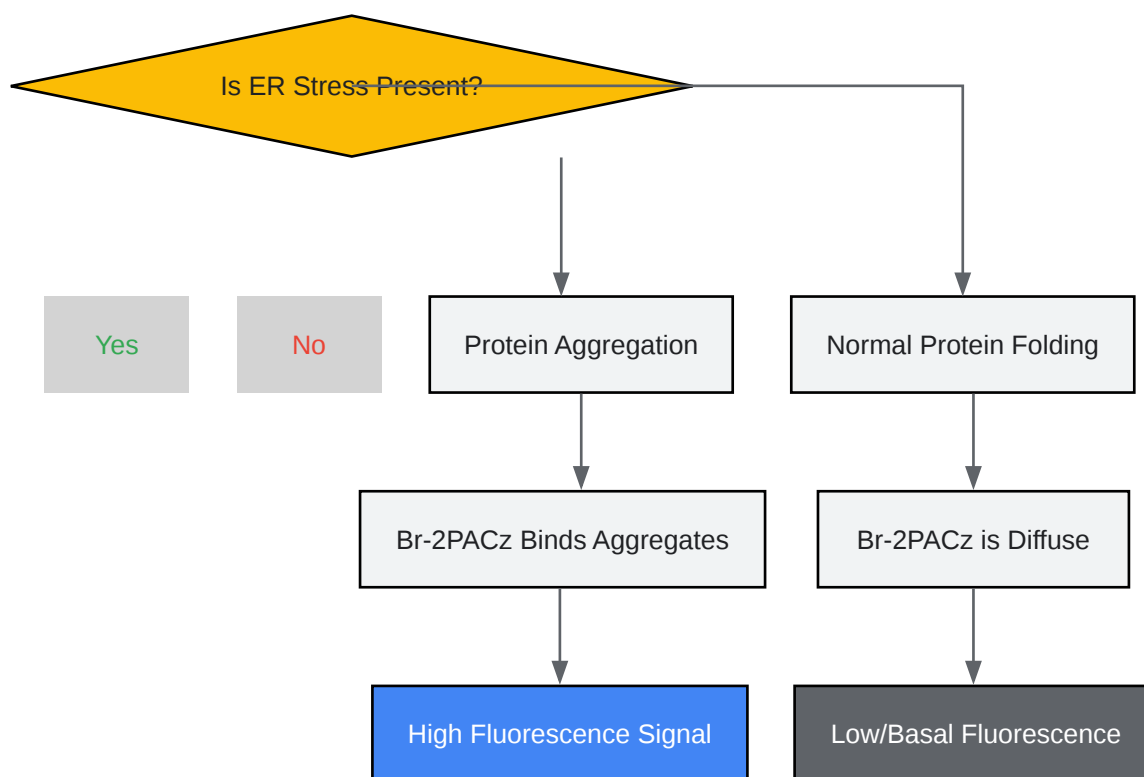
Visualizations



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Caption: Hypothetical signaling pathway of **Br-2PACz** fluorescence.





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